

Technical Specifications of 2-Heptanol

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7

Cat. No.: S560084

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The table below consolidates basic identification and physical property data for **2-Heptanol**, which is essential for researchers to confirm they are working with the correct substance.

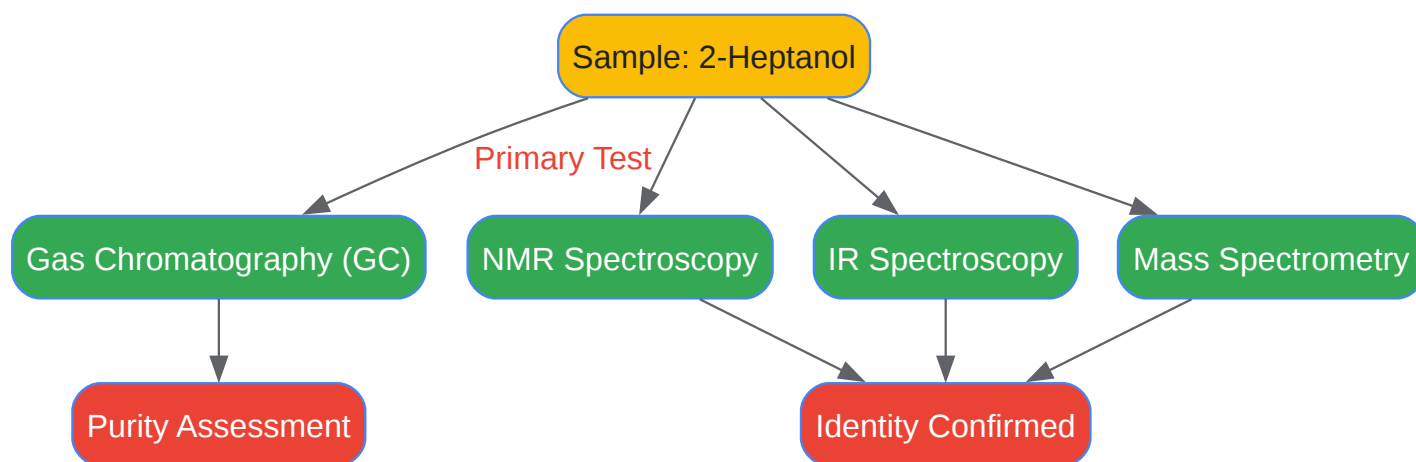
Property	Value / Description
CAS Registry Number	543-49-7 [1] [2] [3]
Molecular Formula	C ₇ H ₁₆ O [1] [2] [3]
Molecular Weight	116.20 g/mol [2] [3] [4]
Structure	CH ₃ (CH ₂) ₄ CHOHCH ₃ [3] [4]
Synonyms	Heptan-2-ol; Amyl methyl carbinol; 2-Heptyl alcohol [2] [3] [4]
Appearance	Colorless to almost colorless clear liquid [2]
Boiling Point	160 °C / 432 K [2] [4]
Flash Point	64 °C [2]
Specific Gravity (20/20)	0.82 [2]
Refractive Index	1.42 [2]

Purity Assessment and Analytical Data

While detailed, step-by-step laboratory methods are not available in the search results, the following information points to standard analytical techniques used for characterizing and assessing **2-Heptanol**.

Method	Application / Data Available
Gas Chromatography (GC)	A primary method for determining purity. One supplier lists a purity of >98.0%(GC) [2].
Nuclear Magnetic Resonance (NMR)	A ¹ H NMR spectrum is available for structural confirmation [1].
Infrared (IR) Spectroscopy	A gas-phase IR spectrum is available from NIST for fingerprint matching [3].
Mass Spectrometry	Data is available through the NIST WebBook for identification [4].

The following workflow outlines the general process for purity assessment based on the techniques mentioned in the search results:



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Frequently Asked Questions

Here are some preliminary FAQs developed from the available data.

Q1: What is the typical purity of commercially available 2-Heptanol? Commercial **2-Heptanol** is available in different purity grades. A common grade has a purity of **>98.0% (by GC)** [2]. The market also offers higher purity levels, such as **≥99%**, which are often required for sensitive applications in pharmaceuticals and fine chemicals [5] [6].

Q2: What are the standard methods to verify the purity and identity of 2-Heptanol?

- **Gas Chromatography (GC)** is the standard method for quantitative purity analysis [2].
- **Nuclear Magnetic Resonance (NMR)** and **Infrared (IR) Spectroscopy** are used for structural confirmation and identity verification. Reference spectra for these techniques are available in public databases [1] [3].

Q3: How should 2-Heptanol be stored? It is recommended to store **2-Heptanol** at **room temperature** in a **cool and dark place** (preferably below 15°C). It should be kept in a well-ventilated area, away from heat and open flames, as it is a **combustible liquid** [2].

A Guide to Developing Your Experimental Protocols

Since the search results could not provide the detailed methodologies you need, here are some practical steps you can take to build out your troubleshooting guides:

- **Consult Official Standards:** Look for detailed test methods from organizations like **ASTM International** or the **United States Pharmacopeia (USP)**, which often publish rigorous standard procedures for chemical analysis.
- **Review Manufacturer Documentation:** Always check the **Safety Data Sheet (SDS)** and any **Certificate of Analysis (CoA)** provided by the chemical supplier (like TCI America [2]). These documents often contain or reference the specific analytical methods used to certify the product.
- **Search Scientific Literature:** Use academic databases (e.g., SciFinder, Reaxys) to find published papers that detail the synthesis and analysis of **2-Heptanol**. These are excellent sources for validated laboratory protocols.

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References

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2. 2-Heptanol 543-49-7 [tcichemicals.com]
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4. 2-Heptanol - the NIST WebBook [webbook.nist.gov]
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